

The Chemistry and Applications of 1,4-Dithiins: A Technical Guide

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Compound of Interest

Compound Name: 1,4-Dithiin
CAS No.: 290-79-9
Cat. No.: B15937504

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The **1,4-dithiin** ring system, a six-membered heterocycle containing two sulfur atoms at positions 1 and 4, has garnered significant attention from researchers in various fields. This non-aromatic and non-planar scaffold possesses unique electronic and structural properties that make it a valuable building block in materials science and a promising pharmacophore in drug discovery.[1][2] This technical guide provides a comprehensive overview of the chemistry of **1,4-dithiins**, including their synthesis and reactivity, and delves into their diverse applications, with a focus on their roles in organic electronics and as antimicrobial agents.

Core Chemistry of 1,4-Dithiins

The **1,4-dithiin** ring adopts a boat conformation, which precludes aromaticity despite the presence of 8 π -electrons.[2] This structural feature, along with the presence of the sulfur atoms, imparts distinct chemical properties. The sulfur atoms can be oxidized to the corresponding sulfoxides and sulfones, and the double bonds can undergo various reactions typical of alkenes.[3]

One of the most notable characteristics of **1,4-dithiins** is their ability to undergo reversible one- and two-electron oxidations, leading to the formation of stable radical cations and dications.[2]

This redox activity is central to their application in electronic materials.

Synthesis of the 1,4-Dithiin Core

Several synthetic routes to the **1,4-dithiin** ring system have been developed, each with its own advantages and limitations. The choice of method often depends on the desired substitution pattern and the availability of starting materials.

Table 1: Comparison of Selected Synthetic Methods for **1,4-Dithiins**

Method	Reactants	Reagents & Conditions	Reaction Time	Yield (%)
Transition-Metal-Free Cyclization	Substituted Acetylene and Elemental Sulfur	K ₂ CO ₃ , DMF, 100 °C	12 h	92
Lawesson's Reagent-Mediated Cyclization	1,4-Diketone	Lawesson's Reagent, Toluene, Reflux	1 - 4 h	~80-95
Reaction of Pentathiepins with Alkynes	Fused Aromatic/Heterocyclic Pentathiepin and Electron-Deficient Alkyne	Triphenylphosphine	Not Specified	High

Applications in Materials Science

The unique redox properties and structural features of **1,4-dithiins** make them attractive components for a range of advanced materials, particularly in the field of organic electronics.

Organic Field-Effect Transistors (OFETs)

Derivatives of **1,4-dithiin** have been investigated as organic semiconductors in OFETs. The ability of the **1,4-dithiin** core to facilitate charge transport, coupled with the potential for tuning its electronic properties through substitution, makes it a promising candidate for these devices.

The performance of such devices is highly dependent on the molecular packing and film morphology of the organic semiconductor.

Table 2: Performance of Selected **1,4-Dithiin**-Based Organic Semiconductors in OFETs

Compound	Device Configuration	Mobility (cm ² /Vs)	On/Off Ratio	Reference
BEDT-TTF	Bottom-gate, top-contact	> 0.1	> 10 ⁶	[4]
P3HT	Bottom-gate, bottom-contact	Not Specified	Not Specified	[5]
diF-TES-ADT	Not Specified	Not Specified	Not Specified	[6]

Note: Data for specific **1,4-dithiin** derivatives in OFETs is emerging, and the table includes related organic semiconductors to illustrate typical performance parameters.

Organic Solar Cells (OSCs)

The electron-rich nature of the **1,4-dithiin** ring suggests its potential use as a donor material in organic solar cells. The efficiency of OSCs is influenced by factors such as the energy levels of the donor and acceptor materials, charge carrier mobility, and the morphology of the active layer.

Table 3: Performance of Selected Organic Solar Cells (Illustrative)

Donor/Acceptor System	Power Conversion Efficiency (%)	Open-Circuit Voltage (V)	Short-Circuit Current (mA/cm ²)	Fill Factor (%)
PTB7:PC ₇₁ BM	9.036	Not Specified	Not Specified	Not Specified
PBDBT-T:PDT	7.07	Not Specified	Not Specified	Not Specified
ZR1:IDIC-4Cl	14.34	Not Specified	Not Specified	Not Specified

Note: This table provides examples of high-performance organic solar cells to contextualize the potential of novel materials like **1,4-dithiin** derivatives.^[7]^[8]

Applications in Drug Development

1,4-Dithiin derivatives have shown promising biological activities, particularly as antimicrobial agents. Their mechanism of action and potential for therapeutic development are areas of active research.

Antifungal Activity

A significant area of investigation is the antifungal activity of **1,4-dithiin** derivatives. Certain compounds have demonstrated potent activity against a range of pathogenic fungi, including *Candida albicans*, *Sclerotinia sclerotiorum*, and *Botrytis cinerea*.

Mechanism of Action: Succinate Dehydrogenase Inhibition

The primary mechanism of antifungal action for a class of dithiin tetracarboximide derivatives is the inhibition of succinate dehydrogenase (SDH), also known as mitochondrial complex II.^[5] SDH is a crucial enzyme in both the Krebs cycle and the electron transport chain.^[9] By inhibiting this enzyme, the **1,4-dithiin** derivatives disrupt fungal respiration and energy production, leading to fungal cell death.^[9]

Table 4: Antifungal Activity of Selected **1,4-Dithiin** Derivatives

Compound	Fungal Species	Activity Metric	Value
Dithiin tetracarboximide 18	Sclerotinia sclerotiorum	EC ₅₀	1.37 µg/mL
Dithiin tetracarboximide 1	Botrytis cinerea	EC ₅₀	5.02 µg/mL
Dithiin tetracarboximide 12	Rhizoctonia solani	EC ₅₀	4.26 µg/mL
Dithiin tetracarboximide 13	Rhizoctonia solani	EC ₅₀	5.76 µg/mL
Dithiin tetracarboximide 13	Succinate Dehydrogenase	IC ₅₀	15.3 µM

Experimental Protocols

Synthesis of 2,5-Diaryl-1,4-dithiins using Lawesson's Reagent

This protocol describes a general method for the synthesis of 2,5-diaryl-**1,4-dithiins** from the corresponding 1,4-diaryl-1,4-butanediones.

Materials:

- 1,4-Diaryl-1,4-butanedione (1 equivalent)
- Lawesson's Reagent (0.5 equivalents)
- Anhydrous Toluene
- Silica gel for column chromatography
- Standard laboratory glassware (round-bottomed flask, reflux condenser)
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- In a round-bottomed flask equipped with a reflux condenser and under an inert atmosphere, dissolve the 1,4-diaryl-1,4-butanedione in anhydrous toluene.
- Add Lawesson's reagent to the solution.
- Heat the reaction mixture to reflux. Monitor the progress of the reaction by thin-layer chromatography (TLC). Reaction times typically range from 1 to 4 hours.
- Upon completion of the reaction, allow the mixture to cool to room temperature.
- Remove the toluene under reduced pressure using a rotary evaporator.
- Purify the crude residue by column chromatography on silica gel to yield the desired 2,5-diaryl-**1,4-dithiin**.[\[1\]](#)

Antifungal Susceptibility Testing (Broth Microdilution Method)

This protocol outlines a standardized method for determining the minimum inhibitory concentration (MIC) of a **1,4-dithiin** derivative against *Candida albicans*.[\[1\]](#)[\[10\]](#)

Materials:

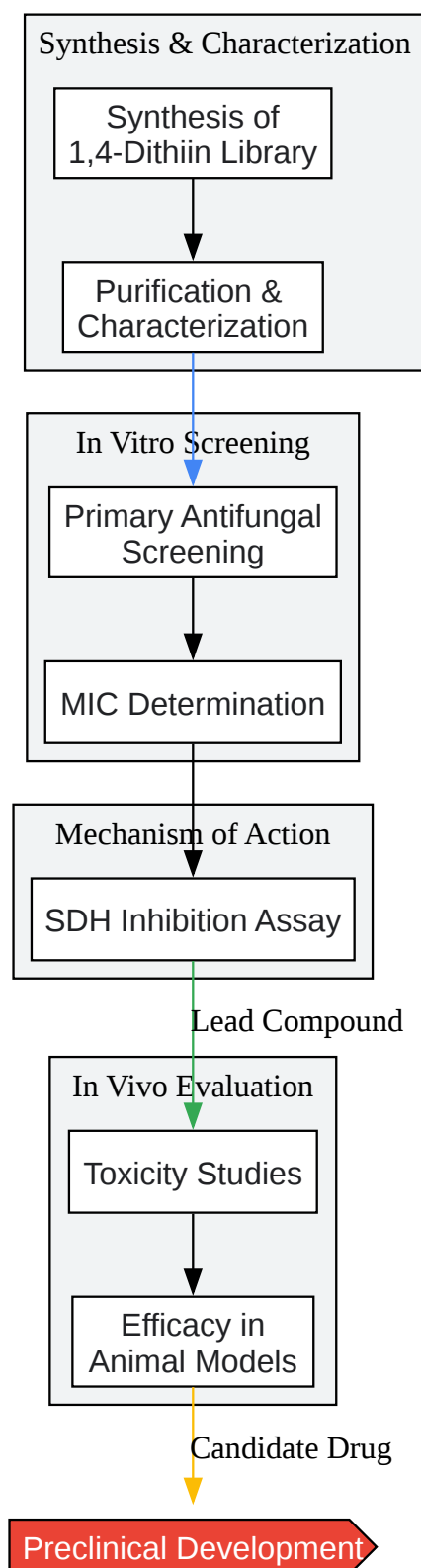
- *Candida albicans* isolate
- RPMI-1640 medium
- 96-well microtiter plates
- **1,4-Dithiin** derivative (test compound)
- Positive control antifungal (e.g., fluconazole)
- Spectrophotometer or microplate reader
- Incubator (35 °C)

Procedure:

- Inoculum Preparation: Prepare a standardized inoculum of *C. albicans* in RPMI-1640 medium to a concentration of 0.5×10^3 to 2.5×10^3 cells/mL.[\[1\]](#)
- Serial Dilution: Prepare serial twofold dilutions of the **1,4-dithiin** derivative and the positive control antifungal in RPMI-1640 medium in the wells of a 96-well microtiter plate.
- Inoculation: Add 100 μ L of the prepared fungal inoculum to each well containing the serially diluted compounds. Include a drug-free well as a growth control.
- Incubation: Incubate the microtiter plates at 35 °C for 24-48 hours.
- MIC Determination: The MIC is defined as the lowest concentration of the compound that causes a significant inhibition of fungal growth compared to the drug-free control. This can be determined visually or by measuring the optical density using a microplate reader.

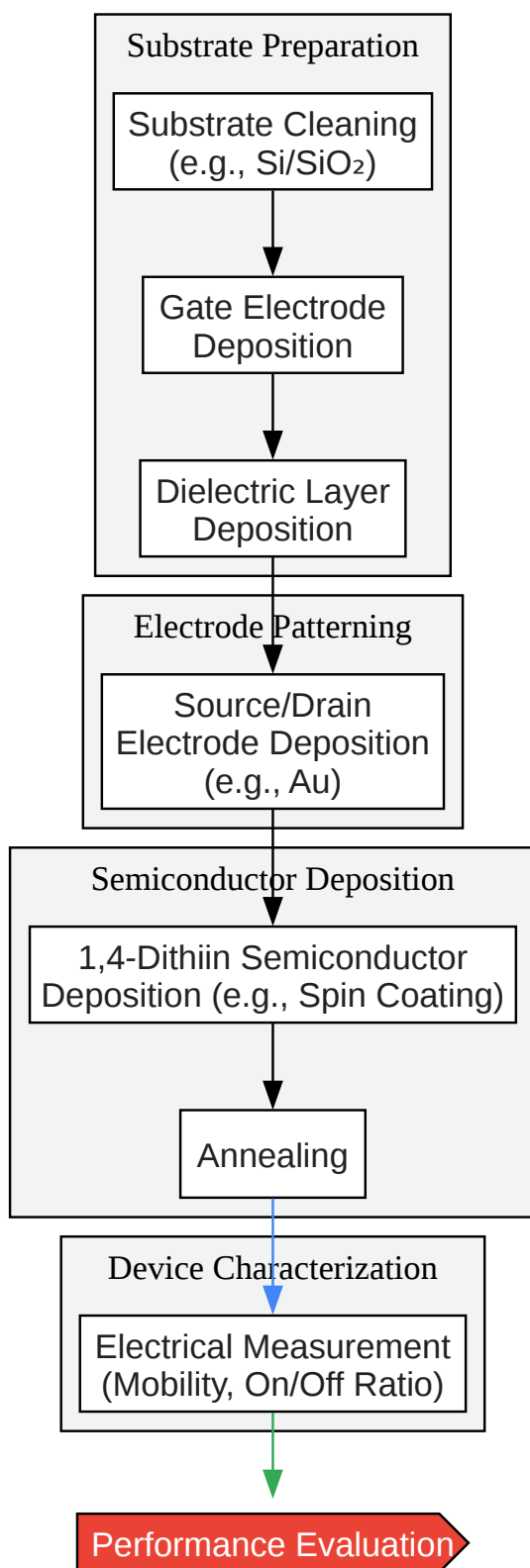
Visualizations

Mechanism of antifungal action of **1,4-dithiin** derivatives.



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Workflow for the discovery of novel antifungal agents.



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Workflow for OFET fabrication and testing.

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References

- 1. Standardized Method for In Vitro Antifungal Susceptibility Testing of Candida albicans Biofilms - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. journals.asm.org [journals.asm.org]
- 3. reviberoammicol.com [reviberoammicol.com]
- 4. researchgate.net [researchgate.net]
- 5. Item - Fabrication and characterisation of organic thin-film transistors for sensing applications - Open Research Newcastle - Figshare [openresearch.newcastle.edu.au]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. researching.cn [researching.cn]
- 10. academic.oup.com [academic.oup.com]
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